

# The Polymorphic Phases of Glyceryl Monooleate

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## Compound of Interest

Compound Name: Monoolein

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The polymorphism of GMO in aqueous systems is rich and highly dependent on hydration level and temperature. The primary phases encountered are detailed below.

1. Lamellar Phase ( $L\alpha$ ) The lamellar phase consists of stacked, parallel lipid bilayers separated by layers of water. This structure is typically observed at low water concentrations, generally in the range of 7-12% by weight at 25°C.[6] The  $L\alpha$  phase is optically anisotropic, meaning it exhibits birefringence, which can be observed as characteristic textures (e.g., "Maltese crosses") under a polarized light microscope.[7]

2. Reversed Bicontinuous Cubic Phases ( $V_2$ ) Among the most studied of GMO's structures, the cubic phases are characterized by a single, continuous lipid bilayer that is contorted into a three-dimensional, periodic minimal surface. This bilayer separates two distinct, interpenetrating, but non-contiguous aqueous networks.[8] These phases are highly viscous, resembling stiff gels, and are optically isotropic (non-birefringent).[9][10] Their unique bicontinuous structure provides a large interfacial area, making them excellent reservoirs for both hydrophilic and hydrophobic molecules.[1] Several types of reversed bicontinuous cubic phases have been identified in the GMO/water system:

- Gyroid ( $Ia3d$  space group): This phase is often observed at water concentrations between approximately 13% and 32% at 25°C.[6][11]
- Diamond ( $Pn3m$  space group): The diamond phase typically forms at higher water content, from about 33% to 38%, and can coexist in equilibrium with excess water.[6][9]

- Primitive (Im3m space group): While less common in the binary GMO/water system, the primitive cubic phase has also been reported, particularly in the presence of stabilizing agents like polymers.[11]

3. Reversed Hexagonal Phase ( $H_2$ ) The reversed hexagonal phase is composed of cylindrical water channels arranged on a two-dimensional hexagonal lattice, surrounded by the bulk lipid matrix.[8] This phase is favored at higher temperatures or with the addition of certain molecules that alter the packing of the lipid tails.[8][12] For instance, increasing temperature can induce a transition from a cubic to a hexagonal phase.[13] Like the lamellar phase, the  $H_2$  phase is anisotropic and birefringent. Its structure, with discrete water channels, leads to different drug diffusion properties compared to the bicontinuous cubic phases.[13]

#### 4. Other Phases

- Reversed Micellar ( $L_2$ ): At very low water content or higher temperatures, GMO can form a solution of reversed micelles, which are small, spherical aggregates of GMO with water sequestered in their cores, dispersed in an oil phase.[6][14]
- Crystalline ( $L_c$ ): In the dry or nearly dry state and at lower temperatures, GMO exists in solid crystalline forms, which can also exhibit polymorphism (e.g.,  $\alpha$  and  $\beta$  forms).[15][16]

## Data Presentation

The polymorphic behavior of GMO is highly sensitive to formulation variables. The following tables summarize key quantitative data from the literature.

Table 1: Phase Behavior of the Binary Glyceryl Monooleate/Water System at 25°C

Water Content (wt%)	Dominant Phase	Space Group	Optical Property
0 - 4%	Crystalline (Lc) Dispersion	-	Anisotropic
7 - 12%	Lamellar (L $\alpha$ )	-	Anisotropic (Birefringent)
13 - 32%	Cubic (Gyroid)	Ia3d	Isotropic
33 - 38%	Cubic (Diamond)	Pn3m	Isotropic
> 38%	Cubic (Diamond) + Excess Water	Pn3m	Isotropic

Data compiled from references[6].

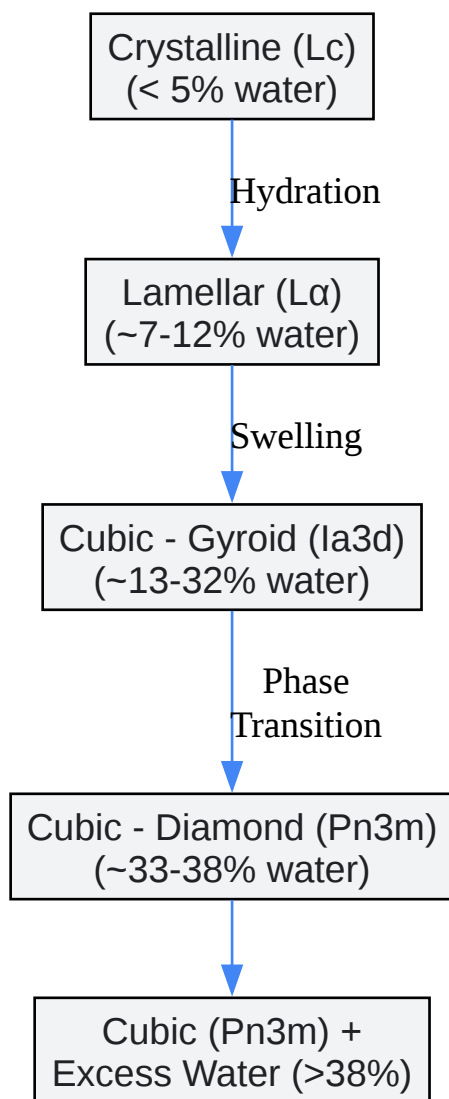
Table 2: Structural Parameters of GMO Liquid Crystalline Phases

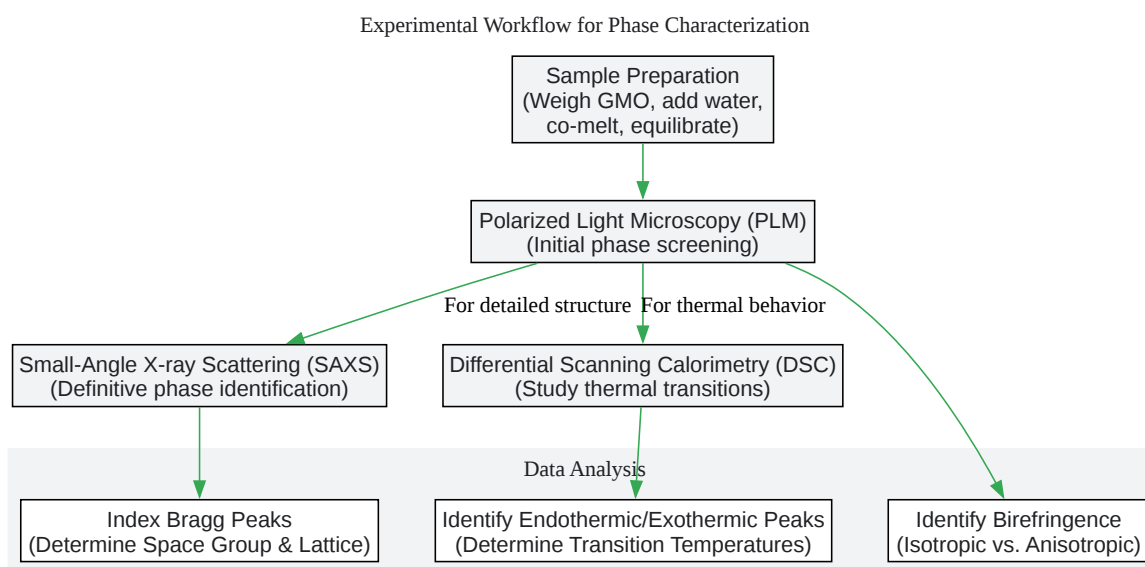
Phase	Additive/Condition	Lattice Parameter (a)	Reference
Cubic (Pn3m)	Excess water, pH 3, 25°C	9.84 nm	[8]
Hexagonal (H <sub>2</sub> )	10 mol% Oleic Acid	5.81 nm	[8]
Hexagonal (H <sub>2</sub> )	25 mol% Oleic Acid	4.91 nm	[8]

## Mandatory Visualizations

Diagrams created using Graphviz to illustrate key concepts and workflows.

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- To cite this document: BenchChem. [The Polymorphic Phases of Glyceryl Monooleate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016389#polymorphism-in-glyceryl-monooleate]

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